

Application Note: The Nitrosoproline (NPRO) Load Test Protocol

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Compound of Interest

Compound Name: Nitrosoproline

CAS No.: 2571-28-0

Cat. No.: B1360120

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Abstract & Scope

This Application Note details the standardized protocol for the **Nitrosoproline (NPRO)** Load Test, originally developed by Ohshima and Bartsch (IARC). This functional assay quantifies the rate of endogenous nitrosation—the formation of N-nitroso compounds (NOCs) within the human body. NOCs are potent carcinogens implicated in gastric and esophageal cancers.

The NPRO test utilizes L-proline as a safe probe. Unlike other secondary amines, proline nitrosates to form N-**nitrosoproline (NPRO)**, which is non-carcinogenic, non-mutagenic, and excreted unchanged in urine. This makes it an ideal biomarker for measuring the body's potential to generate carcinogenic nitrosamines from dietary nitrate and amines.

Target Audience: Clinical researchers, toxicologists, and drug safety officers investigating gastric pH alterations, dietary risks, or chemopreventive agents.

Mechanistic Basis

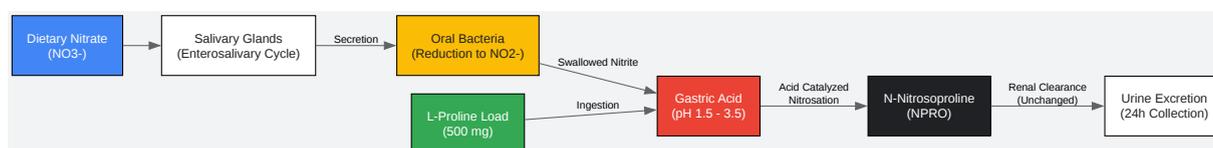
The test relies on the intragastric reaction between nitrosating agents (derived from dietary nitrate) and secondary amines.[1]

- Nitrate Reduction: Ingested Nitrate (

) is absorbed and secreted into saliva, where oral commensal bacteria reduce it to Nitrite (

-).
- Acid Catalysis: Swallowed nitrite enters the acidic stomach (), forming nitrous acid () and the nitrosating anhydride ().
 - Nitrosation: These species react with the ingested L-Proline probe to form N-Nitrosoproline (NPRO).
 - Excretion: NPRO is absorbed but not metabolized; nearly 100% is excreted in urine within 24 hours.

Visualization: The Endogenous Nitrosation Pathway[1]



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Caption: Figure 1.[2] The physiological pathway of endogenous NPRO formation following Nitrate and Proline ingestion.

Pre-Clinical Requirements & Study Design Inclusion/Exclusion Criteria

- Exclude: Subjects with renal failure (compromised excretion), active urinary tract infections (bacterial nitrosation in the bladder), or those on antibiotic therapy (disruption of oral nitrate-reducing flora).

- Restrict: Smokers (tobacco smoke contains pre-formed NOCs and thiocyanate, a nitrosation catalyst).

Dietary Washout (The "Low-Nitrate" Diet)

To establish a stable baseline, subjects must adhere to a strict diet for 48 hours prior to and during the dosing day.

Category	PROHIBITED (High Nitrate/Amine)	ALLOWED (Low Nitrate)
Vegetables	Beets, Spinach, Celery, Lettuce, Radishes	Potatoes, Carrots (peeled), Peas, Corn
Meats	Cured meats (bacon, salami, hot dogs), Smoked fish	Fresh chicken, beef, white fish (unprocessed)
Beverages	Beer, Tap water (if high nitrate), Vegetable juices	Distilled/Deionized water, Milk
Additives	Pickles, Soy sauce, Mustard	Salt, Pepper, Vinegar

Experimental Protocol: The NPRO Load Test

Phase 1: Preparation (Day 1)

- Diet Initiation: Subject begins the Low-Nitrate Diet.
- Fasting: Subject fasts overnight (minimum 10 hours) starting at 20:00. Water is permitted.

Phase 2: Dosing & Collection (Day 2)

This phase requires precise timing to maximize the interaction between the nitrite peak and the proline in the stomach.

- 08:00 (T=0): Void bladder and discard urine.
- 08:05 (Dose 1 - Nitrate): Administer 300–325 mg Nitrate (as Sodium Nitrate solution or beetroot juice standardized to nitrate content).

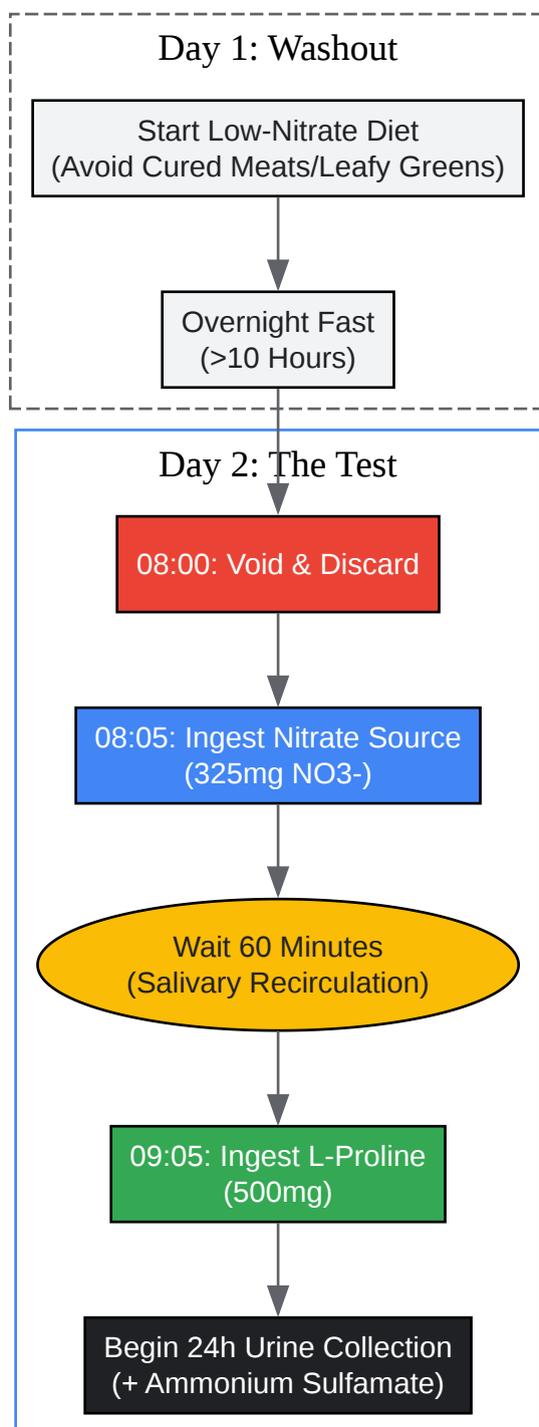
- Note: Wait 60 minutes. This allows nitrate to circulate, secrete into saliva, and reduce to nitrite.
- 09:05 (Dose 2 - Proline): Administer 500 mg L-Proline dissolved in 50 mL distilled water.
- 09:05 – 09:05 (+24h): Initiate 24-Hour Urine Collection.
 - Subjects continue Low-Nitrate diet.
 - Fluids: Ad libitum (low nitrate water).

Phase 3: Sample Preservation (CRITICAL)

Artifactual nitrosation (formation of NPRO in the collection bottle) must be prevented.

- Preservative: The collection container must contain 2.0 g Ammonium Sulfamate (or Sulfamic Acid) pre-weighed.
- Mechanism: Sulfamic acid reacts rapidly with any residual nitrite in the urine to form nitrogen gas (), preventing it from reacting with proline in the urine.
- Storage: Keep container at 4°C during collection.

Visualization: The Clinical Workflow



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Caption: Figure 2. Temporal sequence of the NPRO Load Test protocol.

Analytical Methodology

Two validated methods exist for NPRO quantification. Method A is the historical gold standard for specificity; Method B is the modern standard for sensitivity.

Method A: GC-TEA (Gas Chromatography - Thermal Energy Analysis)[2][3][4][5]

- Principle: The TEA detector is specific to the N-nitroso moiety.[3] It cleaves the N-NO bond, releasing nitrosyl radicals () which react with ozone to generate chemiluminescence.
- Derivatization: Required.[2][4][3] NPRO is converted to its methyl ester (NPRO-Me) using diazomethane or boron trifluoride-methanol ().
- Pros: Zero interference from non-nitroso compounds.
- Cons: TEA detectors are rare in modern CROs; Diazomethane is explosive.

Method B: LC-MS/MS (Liquid Chromatography - Tandem Mass Spec)[2]

- Principle: Electrospray Ionization (ESI) in negative mode.
- Column: C18 Reverse Phase (e.g., Waters Acquity UPLC HSS T3).
- Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).
- Transitions (MRM):
 - Precursor: m/z 143 (NPRO)
 - Product Ions: m/z 75 (loss of) and m/z 125 (loss of).

- Internal Standard:
 - NPRO or N-nitrosopipecolic acid (NPIC).[3]
- Pros: High sensitivity, no derivatization, widely available hardware.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
High Baseline NPRO	Dietary non-compliance	Review diet diary; check for "hidden" nitrates (e.g., celery powder).
Artifactual NPRO	Insufficient preservative	Ensure pH of urine < 2; increase Ammonium Sulfamate to 2g/L.
Low Recovery	Bacterial degradation	Urine must be frozen (-20°C) immediately after 24h collection is complete.

Data Interpretation

Results are expressed as Total NPRO Excreted (g/24h).

- Normalization: While 24h total volume is standard, normalizing to Creatinine (ng NPRO / mg Creatinine) helps correct for incomplete collections.
- Inhibition Index: If testing an inhibitor (e.g., Vitamin C), the "Inhibition Percentage" is calculated as:
- Reference Range:
 - Basal (No Load): < 5 g/day

- Post-Load (Normal): 15 – 30

g/day (highly variable based on oral flora).

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